

High-Resolution GC-MS Characterization of Bis(chloromethyl) Sulfide (BCMS)

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Compound of Interest

Compound Name: *Bis(chloromethyl) sulfide*

CAS No.: 3592-44-7

Cat. No.: B1269788

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Application Note & Standard Operating Procedure

Part 1: Executive Summary & Safety Directive

Scope and Application

This protocol details the qualitative identification and quantitative analysis of **Bis(chloromethyl) sulfide** (BCMS) using Gas Chromatography-Mass Spectrometry (GC-MS). BCMS is a potent alkylating agent and a structural analog to Sulfur Mustard (HD). It is primarily analyzed during the characterization of thioether byproducts, chemical warfare agent (CWA) degradation studies, and trace impurity profiling in pharmaceutical synthesis.

Critical Safety Warning (READ FIRST)

DANGER: GENOTOXIC ALKYLATING AGENT BCMS is a highly reactive alpha-halo thioether. It poses severe inhalation, dermal, and ocular risks.^{[1][2]}

- **Engineering Controls:** All sample preparation must occur within a Class II Type B2 Biological Safety Cabinet or a dedicated fume hood with charcoal filtration.
- **Decontamination:** Quench spills immediately with 10% aqueous sodium hydroxide (NaOH) or bleach solution to hydrolyze the C-Cl bonds.

- Volatility: BCMS is more volatile than Sulfur Mustard (HD). Do not use rotary evaporators without a secondary cold trap (-78°C).

Part 2: Chemical Profile & Mass Spectrometric Theory

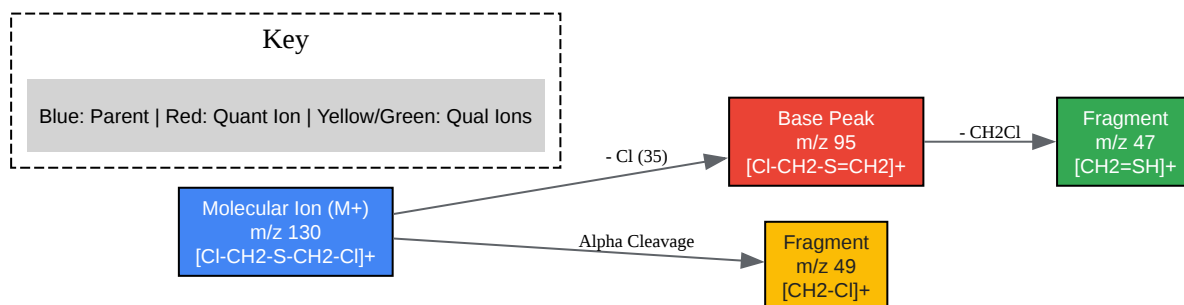
To validate your data, you must understand the fragmentation physics of the molecule. BCMS (MW 130.95) behaves distinctly under Electron Ionization (EI).

Fragmentation Logic

The mass spectrum of BCMS is dominated by the stability of the sulfur atom and the lability of the carbon-chlorine bond.

- Molecular Ion (M^+): The parent ion at m/z 130 is observable but often low intensity due to the fragile C-Cl bond.
- Isotope Pattern: The presence of two chlorine atoms creates a distinct isotopic cluster:
 - m/z 130 (M): 100% (Relative abundance within cluster)
 - m/z 132 ($M+2$): ~65% (Indicative of 2 Cl atoms)
 - m/z 134 ($M+4$): ~10%
- Base Peak (m/z 95): The loss of one chlorine radical $[M - Cl]^+$ results in the resonance-stabilized cation $[Cl-CH_2-S=CH_2]^+$. This is the primary quantitation ion.
- Secondary Fragments:
 - m/z 49: $[CH_2Cl]^+$ (Common to all chloro-alkyls)
 - m/z 45-47: $[CH_2S]^+$ fragments.

Fragmentation Pathway Diagram



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Figure 1: Electron Ionization (70 eV) fragmentation logic for **Bis(chloromethyl) sulfide**.

Part 3: Sample Preparation Protocol

The "Self-Validating" Principle: BCMS hydrolyzes rapidly in the presence of water to form formaldehyde and hydrogen sulfide/hydrochloric acid. If you detect formaldehyde peaks in your GC trace, your solvent was wet, and the analysis is invalid.

Reagents & Materials

- Solvent: Dichloromethane (DCM) or n-Hexane, Suprasolv® grade or equivalent.
 - Requirement: Must be dried over anhydrous Sodium Sulfate (Na₂SO₄) for 2 hours prior to use.
- Internal Standard (ISTD): Chlorobenzene-d₅ or 1,4-Dichlorobutane.
 - Rationale: Similar volatility and halogenated nature without reacting with the analyte.
- Vials: Amber silanized glass vials (to prevent surface adsorption of sulfur).

Workflow

- Extraction: Dissolve 10 mg of product/residue in 10 mL of anhydrous DCM.

- Drying: Pass the solution through a 0.2 µm PTFE syringe filter pre-packed with 50 mg of anhydrous MgSO₄.
- Dilution: Dilute 100 µL of extract into 900 µL of DCM containing 10 ppm Internal Standard.
- Transfer: Immediately crimp the vial. Analyze within 4 hours.

Part 4: Instrumental Method (GC-MS)

This method utilizes a non-polar stationary phase to minimize tailing caused by the sulfur lone pairs interacting with active sites.

Gas Chromatograph (Agilent 7890/8890 or equivalent)

Parameter	Setting	Rationale
Column	DB-5ms UI (30m x 0.25mm x 0.25µm)	"Ultra Inert" (UI) phase prevents adsorption of reactive chloro-sulfides.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimal linear velocity for MS resolution.
Inlet Temp	200°C	High enough to volatilize, low enough to prevent thermal degradation.
Injection Mode	Splitless (1 min purge)	Required for trace analysis (< 100 ppm). Use 10:1 Split for purity assay.
Oven Program	40°C (hold 2 min) → 15°C/min → 280°C (hold 3 min)	Low initial temp is critical; BCMS is volatile and elutes early.

Mass Spectrometer (Agilent 5977 or equivalent)

Parameter	Setting
Source Temp	230°C
Quad Temp	150°C
Transfer Line	250°C
Mode	SIM/Scan (Simultaneous)
Scan Range	m/z 35 – 300
SIM Groups	Target: 95.0, 130.0, 132.0 ISTD (Chlorobenzene-d5): 117.0, 82.0

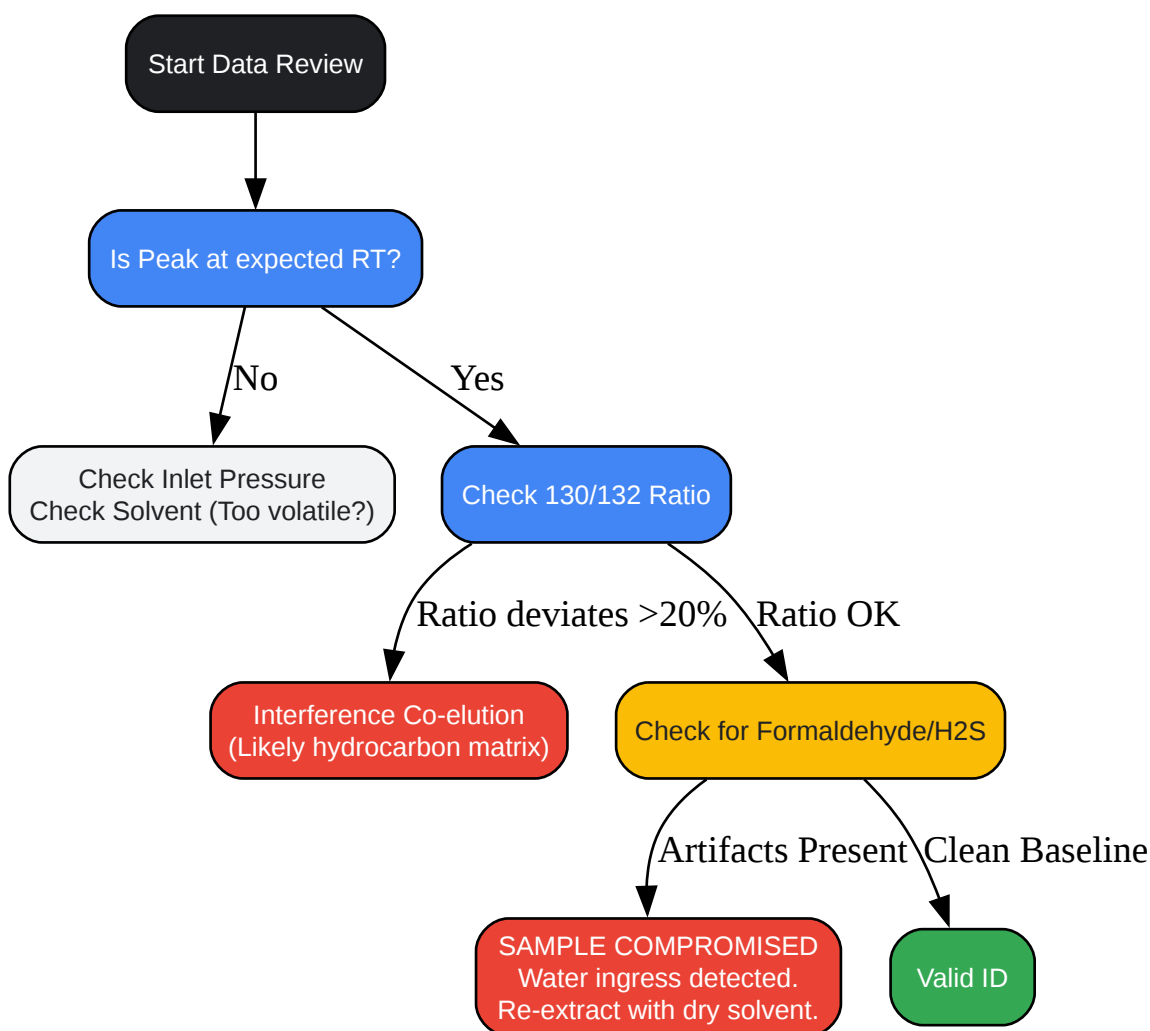
Part 5: Data Analysis & Quality Assurance

Identification Criteria (The "Three-Point Check")

To confirm the presence of BCMS, the peak must satisfy all three conditions:

- Retention Time: Within ± 0.05 min of the reference standard.
- Ion Ratios:
 - Ratio of m/z 130 to 132 must be approx 1.5 : 1 (consistent with Cl₂ isotope pattern).
 - Ratio of m/z 95 to 130 must be consistent with the reference spectrum (typically the 95 peak is 2-3x taller than the 130 peak).
- Signal-to-Noise: Quantitation ion (m/z 95) must have S/N > 10.

Troubleshooting Logic (Graphviz)



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Figure 2: Decision tree for validating BCMS data and diagnosing moisture contamination.

Part 6: References

- NIST Mass Spectrometry Data Center. (2023).^[2] **Bis(chloromethyl) sulfide** - Mass Spectrum (Electron Ionization). National Institute of Standards and Technology. [\[Link\]](#)
- PubChem. (2023). **Bis(chloromethyl) sulfide** Compound Summary. National Library of Medicine. [\[Link\]](#)
- Black, R. M., & Read, R. W. (1995). Analysis of degradation products of organophosphorus and sulfur mustard agents in the environment. *Journal of Chromatography A*, 707(1), 1-16. (Foundational text for chloro-sulfide analysis).

- Centers for Disease Control and Prevention (CDC). (2011). Emergency Response Safety and Health Database: Sulfur Mustard. (Used for safety/handling protocols of analog compounds). [\[Link\]](#)

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Sources

- 1. Sulfur Mustard | C₄H₈Cl₂S | CID 10461 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Bis(chloromethyl) Sulfide | C₂H₄Cl₂S | CID 565560 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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